

Application Notes and Protocols: Building Blocks in Multi-Component Reactions

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Compound of Interest

Compound Name: *Ethyl 3-(2-bromophenyl)-3-oxopropanoate*

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This document provides detailed application notes and protocols for utilizing key building blocks in several powerful multi-component reactions (MCRs). MCRs offer an efficient and atom-economical approach to synthesizing complex molecules from simple starting materials in a single synthetic operation. This makes them invaluable tools in drug discovery and development for the rapid generation of compound libraries.

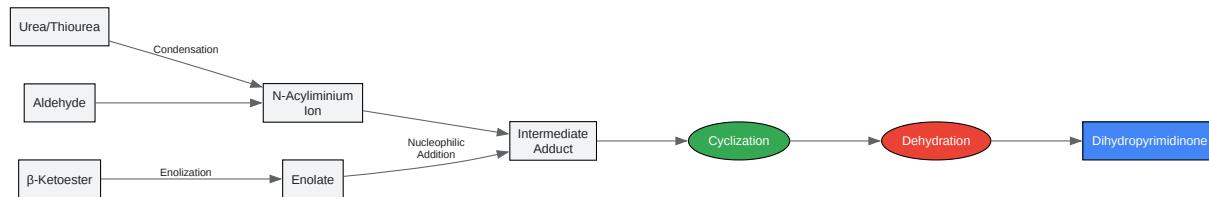
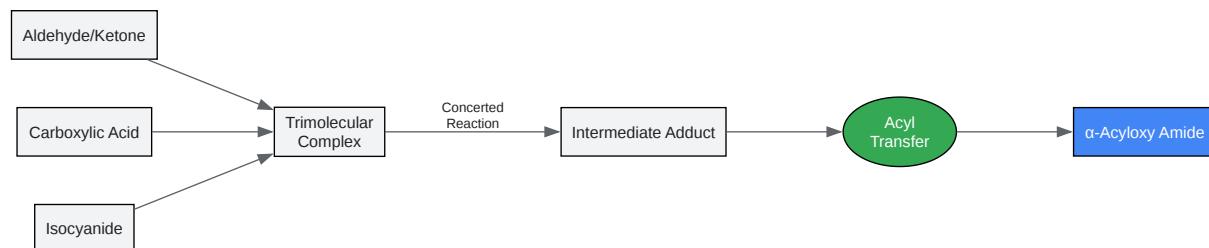
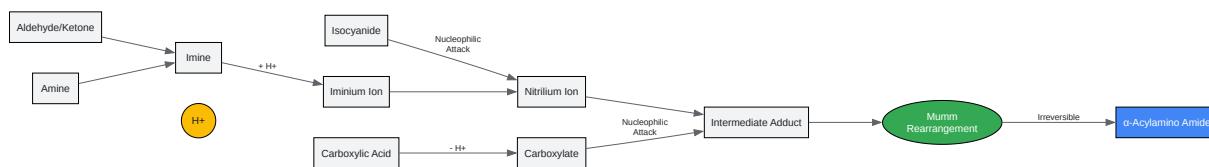
Isocyanides as Versatile Building Blocks in Ugi and Passerini Reactions

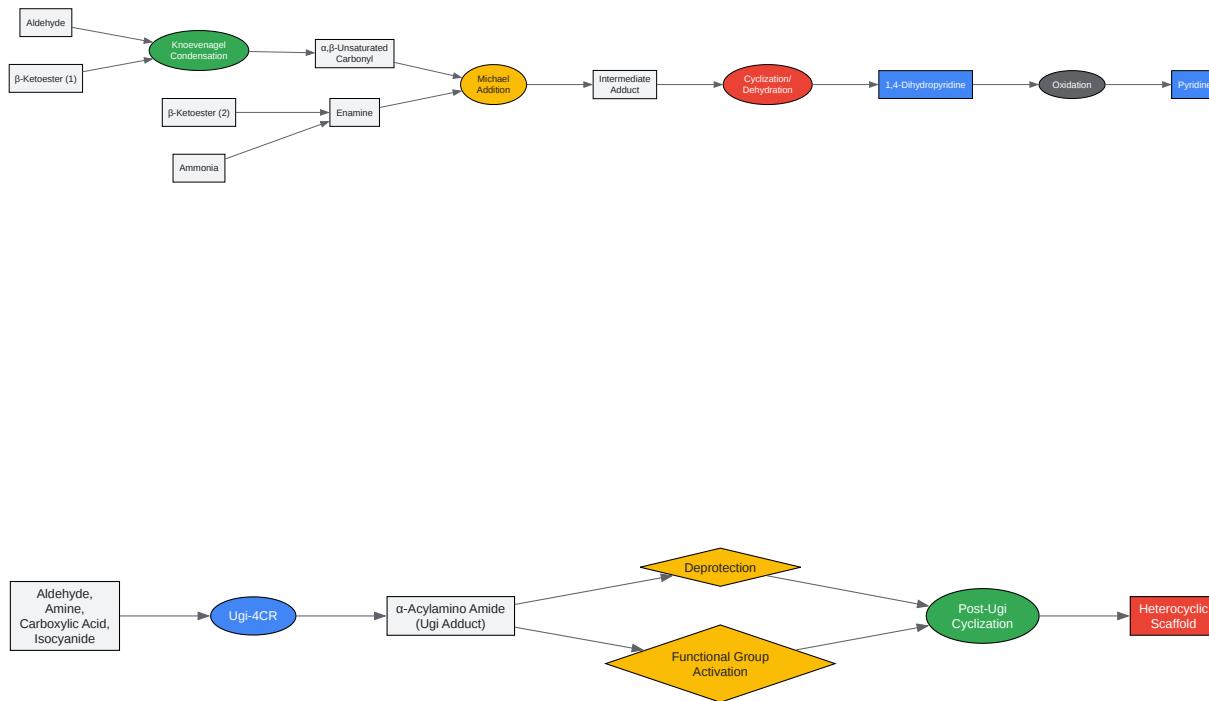
Isocyanides are a unique class of organic compounds characterized by a terminally divalent carbon atom, which allows them to react with both electrophiles and nucleophiles. This distinct reactivity makes them exceptionally versatile building blocks in MCRs, most notably the Ugi and Passerini reactions.[\[1\]](#)[\[2\]](#)

The Ugi Four-Component Reaction (U-4CR)

The Ugi reaction is a cornerstone of combinatorial chemistry, enabling the synthesis of α -acylamino amides from an aldehyde, an amine, a carboxylic acid, and an isocyanide.[\[3\]](#) The products of the Ugi reaction are peptide-like scaffolds with four points of diversity, making this reaction highly valuable for the creation of libraries of bioactive compounds.[\[3\]](#)[\[4\]](#)

The Ugi reaction proceeds through a series of equilibria, culminating in an irreversible Mumm rearrangement that drives the reaction to completion.[3]



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